

Solubility Profile of Quinaldic-d6 Acid: A Technical Overview

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Compound of Interest

Compound Name: Quinaldic-d6 Acid

Cat. No.: B12309762

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This technical guide provides a comprehensive overview of the solubility of **Quinaldic-d6 Acid** in various common laboratory solvents. Understanding the solubility of this isotopically labeled compound is critical for its application in a wide range of research and development activities, including its use as an internal standard in mass spectrometry-based studies. Due to the limited availability of specific solubility data for the deuterated form, this document leverages data from its non-deuterated counterpart, Quinaldic Acid, as a reliable proxy. The minor structural difference arising from deuterium substitution is not expected to significantly impact its macroscopic solubility characteristics.

Quantitative Solubility Data

The solubility of a compound is a fundamental physicochemical property that dictates its handling, formulation, and application. The following table summarizes the available quantitative and qualitative solubility data for Quinaldic Acid, which can be considered indicative for **Quinaldic-d6 Acid**.

Solvent	Solubility	Temperature (°C)	Observations
Water	14 mg/mL[1]	25	Moderately soluble.[2]
Dimethyl Sulfoxide (DMSO)	35 mg/mL	Not Specified	
Ethanol	Soluble[3]	Not Specified	Freely soluble.
Acetone	Soluble[3]	Not Specified	Freely soluble.

Experimental Protocol for Solubility Determination

While specific experimental details for determining the solubility of **Quinaldic-d6 Acid** were not found, a general and widely accepted method for assessing the solubility of a solid compound in a liquid solvent is the equilibrium solubility method. This protocol provides a standardized approach to obtaining reliable and reproducible solubility data.

Objective: To determine the equilibrium solubility of **Quinaldic-d6 Acid** in a given solvent at a specified temperature.

Materials:

- **Quinaldic-d6 Acid** (solid)
- Solvent of interest (e.g., water, DMSO, ethanol)
- Thermostatically controlled shaker or incubator
- Analytical balance
- Vials with screw caps
- Syringe filters (e.g., 0.22 µm)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or other quantitative analytical instrumentation.
- Volumetric flasks and pipettes

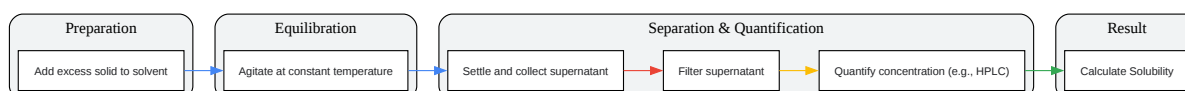
Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of solid **Quinaldic-d6 Acid** to a known volume of the solvent in a sealed vial. The amount of solid should be sufficient to ensure that undissolved solid remains after equilibrium is reached.
- **Equilibration:** Place the vials in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C). Agitate the samples for a predetermined period (e.g., 24-48 hours) to ensure that equilibrium is reached. The system is considered to be at equilibrium when the concentration of the solute in the solution remains constant over time.
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed at the set temperature for a sufficient time to allow the undissolved solid to settle.
- **Sample Collection and Filtration:** Carefully withdraw an aliquot of the supernatant using a syringe. Immediately filter the solution through a syringe filter to remove any undissolved particles. This step is critical to prevent overestimation of the solubility.
- **Quantification:**
 - Prepare a series of standard solutions of **Quinaldic-d6 Acid** of known concentrations in the same solvent.
 - Dilute the filtered sample solution with the solvent to a concentration that falls within the linear range of the analytical method.
 - Analyze the standard solutions and the diluted sample solution using a validated analytical method, such as HPLC.
 - Construct a calibration curve by plotting the analytical response (e.g., peak area) of the standards against their known concentrations.
 - Determine the concentration of **Quinaldic-d6 Acid** in the diluted sample from the calibration curve.
- **Calculation:** Calculate the solubility of **Quinaldic-d6 Acid** in the solvent by multiplying the determined concentration by the dilution factor. The solubility is typically expressed in mg/mL.

or mol/L.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a compound using the equilibrium solubility method.



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Equilibrium solubility determination workflow.

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